

6-Thiofucose Pentaacetate: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: 6-Thiofucose Pentaacetate

Cat. No.: B15293906

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An In-depth Examination of the Chemical Structure, Properties, and Applications of a Key Metabolic Glycoengineering Agent

Introduction

6-Thiofucose Pentaacetate is a peracetylated derivative of 6-thiofucose, a synthetic analog of L-fucose. Its primary application lies in the field of metabolic glycoengineering, a powerful technique that enables the introduction of modified sugars into cellular glycans. The peracetylated form enhances cell permeability, allowing the thiofucose moiety to be efficiently delivered into cells. Once inside, it is deacetylated and incorporated into fucosylated glycans through the fucose salvage pathway. The presence of the thiol group provides a unique chemical handle for bioorthogonal conjugation, making it a valuable tool for researchers in cell biology and drug development, particularly for the creation of antibody-drug conjugates (ADCs). This guide provides a comprehensive overview of the chemical structure, properties, and experimental applications of **6-Thiofucose Pentaacetate**.

Chemical Structure and Properties

The chemical structure of **6-Thiofucose Pentaacetate** is characterized by a fucose core with the hydroxyl groups at positions 1, 2, 3, and 4 acetylated, and the 6-hydroxyl group replaced by a thioacetyl group.

Synonyms: (3S,4R,5S,6R)-6-((Acetylthio)methyl)tetrahydro-2H-pyran-2,3,4,5-tetraol tetraacetate, 1,2,3,4,6-pentaacetate-6-thio-L-Galactopyranose[1]

Table 1: Physicochemical Properties of **6-Thiofucose Pentaacetate**

Property	Value	Source
CAS Number	1456696-03-9	[1]
Molecular Formula	C16H22O10S	[1]
Molecular Weight	406.405 g/mol	[1]
Appearance	Neat	[1]
InChI	InChI=1S/C16H22O10S/c1-7(17)22-13-12(6-27-11(5)21)26-16(25-10(4)20)15(24-9(3)19)14(13)23-8(2)18/h12-16H,6H2,1-5H3/t12-,13+,14+,15-,16-/m0/s1	[1]

Synthesis

A general one-pot method for the synthesis of per-O-acetylated thioglycosides from unprotected reducing sugars has been reported. This procedure involves the sequential per-O-acetylation and thioglycosidation catalyzed by BF₃·OEt₂. While a specific protocol for **6-Thiofucose Pentaacetate** is not detailed in the available literature, this general method provides a viable synthetic route.

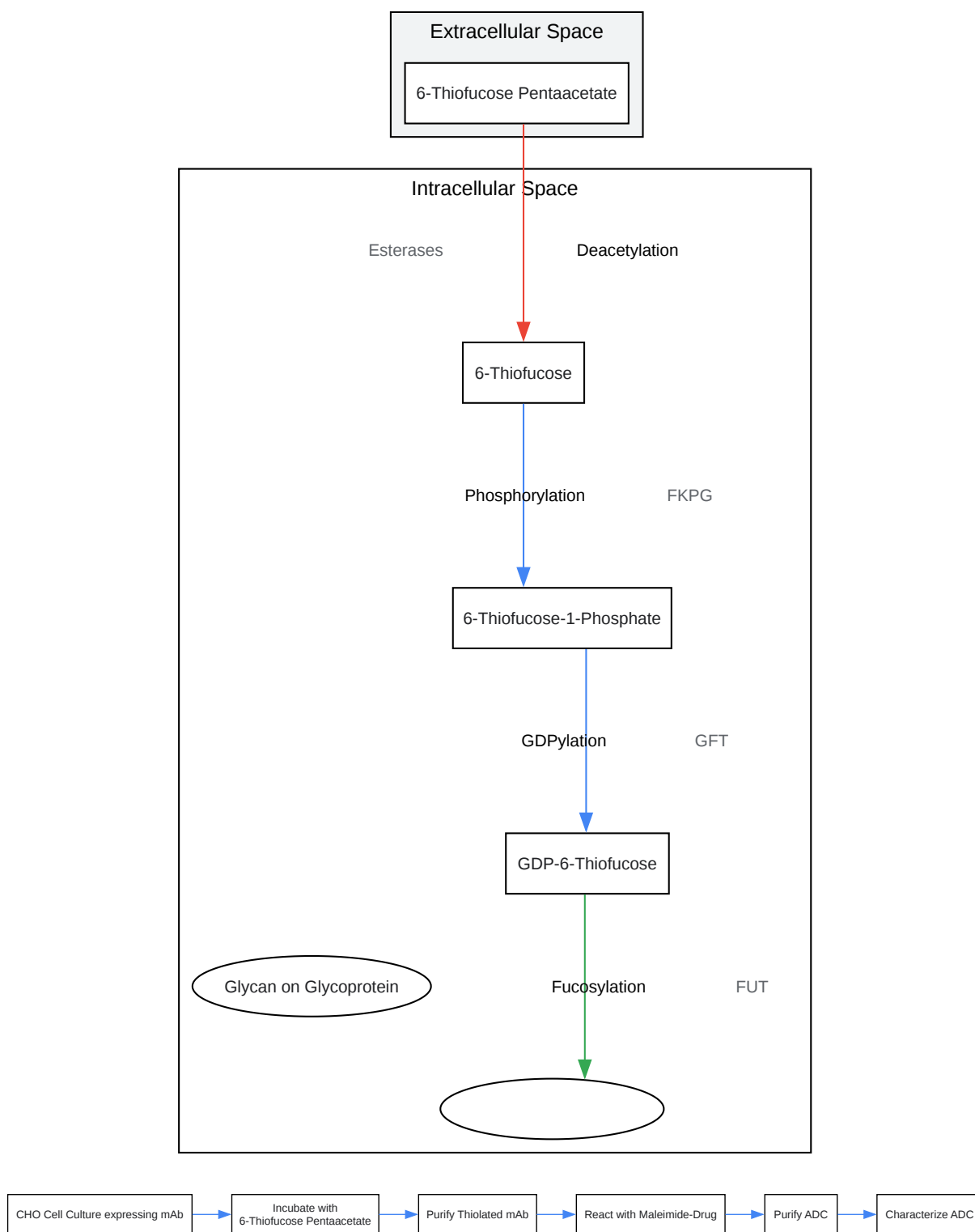
Biological Activity and Applications

The primary biological application of **6-Thiofucose Pentaacetate** is in metabolic glycoengineering. The peracetylated form allows for efficient passage across the cell membrane. Intracellular esterases are believed to remove the acetyl groups, liberating 6-thiofucose. This modified sugar can then enter the fucose salvage pathway, leading to its incorporation into cellular glycans.

The key utility of this incorporation lies in the introduction of a reactive thiol group onto the cell surface or on specific glycoproteins. This thiol group can then be used for bioorthogonal "click" chemistry reactions, such as maleimide chemistry, to attach probes, imaging agents, or therapeutic payloads like cytotoxic drugs for the generation of antibody-drug conjugates (ADCs).

Signaling Pathway and Metabolic Incorporation

The metabolic incorporation of **6-Thiofucose Pentaacetate** into cellular glycans follows the fucose salvage pathway. The following diagram illustrates the key steps.



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References

- 1. researchgate.net [researchgate.net]
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